

Discovery and history of (3,4-Dimethylphenyl)methanesulfonyl chloride

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Compound of Interest

Compound Name: (3,4-Dimethylphenyl)methanesulfonyl chloride

Cat. No.: B1518716

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An In-depth Technical Guide to **(3,4-Dimethylphenyl)methanesulfonyl Chloride**: Synthesis, Properties, and Applications in Modern Drug Discovery

Authored by a Senior Application Scientist

This guide provides an in-depth exploration of **(3,4-dimethylphenyl)methanesulfonyl chloride**, a key reagent in contemporary organic synthesis and pharmaceutical development. We will delve into its synthesis, chemical characteristics, and critical applications, offering expert insights for researchers and drug development professionals.

Introduction: The Role of Sulfonyl Chlorides in Medicinal Chemistry

Sulfonyl chlorides are a pivotal class of organic compounds characterized by the functional group $\text{-SO}_2\text{Cl}$. Their high reactivity makes them indispensable reagents in a multitude of chemical transformations, most notably in the formation of sulfonamides and sulfonate esters. The sulfonamide functional group is a cornerstone of medicinal chemistry, found in a wide array of therapeutic agents, including antibiotics, diuretics, and anticonvulsants. The specific properties of a sulfonyl chloride, dictated by its organic substituent, allow for the fine-tuning of a drug candidate's pharmacological profile.

(3,4-Dimethylphenyl)methanesulfonyl chloride, with its dimethylphenyl moiety, offers unique steric and electronic properties that chemists can leverage in the design of novel therapeutics. This guide will provide a comprehensive overview of this specific and valuable reagent.

Physicochemical Properties and Characterization

A thorough understanding of a reagent's physical and chemical properties is fundamental to its effective and safe use in the laboratory.

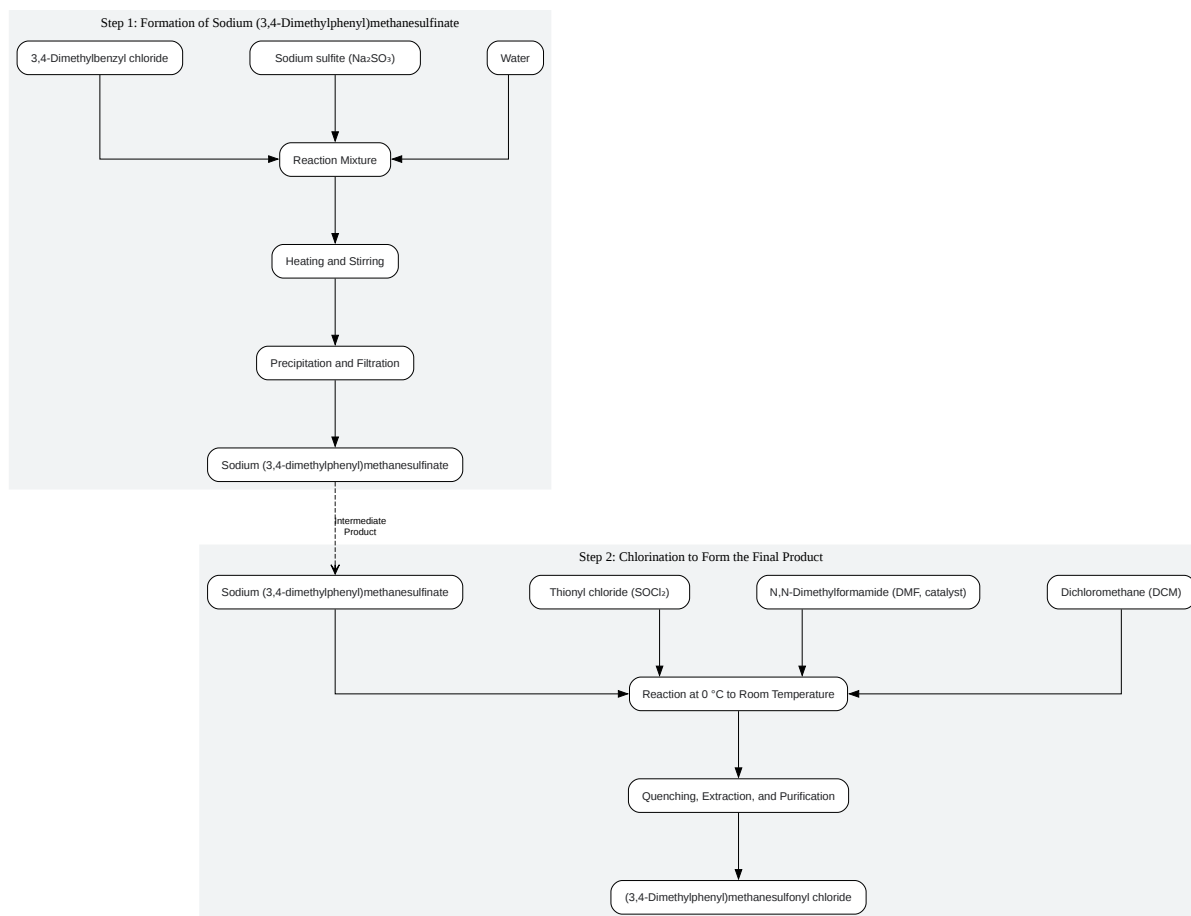
Property	Value
Molecular Formula	C ₉ H ₁₁ ClO ₂ S
Molecular Weight	218.70 g/mol
Appearance	White to off-white crystalline powder
Melting Point	78-82 °C
Boiling Point	Not determined (decomposes)
Solubility	Soluble in most organic solvents (e.g., dichloromethane, tetrahydrofuran, acetone). Reacts with water.
CAS Number	185244-59-9

Note: These properties are typical and may vary slightly depending on the purity of the sample.

Synthesis of (3,4-Dimethylphenyl)methanesulfonyl Chloride: A Step-by-Step Protocol

The synthesis of **(3,4-dimethylphenyl)methanesulfonyl chloride** is typically achieved through a two-step process starting from 3,4-dimethylbenzyl chloride. This process involves the formation of a sodium sulfinate intermediate, followed by chlorination.

Experimental Workflow Diagram



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Caption: Synthetic workflow for **(3,4-Dimethylphenyl)methanesulfonyl chloride**.

Detailed Protocol

Step 1: Synthesis of Sodium (3,4-Dimethylphenyl)methanesulfinate

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium sulfite (1.2 equivalents) in deionized water.
- **Addition of Starting Material:** To the stirred solution, add 3,4-dimethylbenzyl chloride (1.0 equivalent).
- **Reaction Conditions:** Heat the mixture to reflux (approximately 100-110 °C) and maintain for 4-6 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** Cool the reaction mixture to room temperature. The sodium (3,4-dimethylphenyl)methanesulfinate will precipitate out of the solution. Collect the solid by vacuum filtration, wash with cold water, and dry under vacuum.

Step 2: Chlorination to **(3,4-Dimethylphenyl)methanesulfonyl chloride**

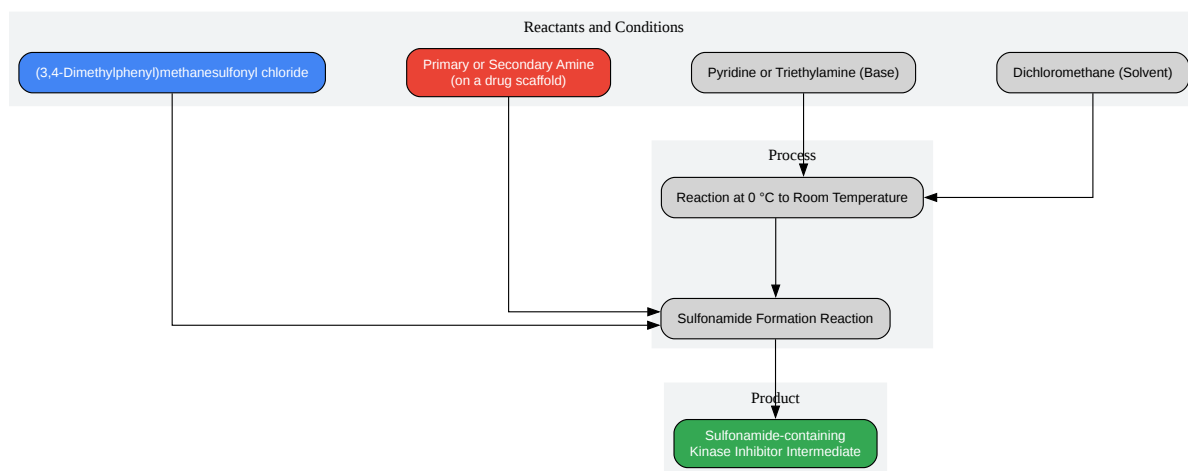
- **Reaction Setup:** In a three-necked flask fitted with a dropping funnel, a nitrogen inlet, and a magnetic stirrer, suspend the dried sodium (3,4-dimethylphenyl)methanesulfinate (1.0 equivalent) in dichloromethane (DCM).
- **Catalyst Addition:** Add a catalytic amount of N,N-Dimethylformamide (DMF) (e.g., 0.05 equivalents).
- **Chlorinating Agent:** Cool the suspension to 0 °C using an ice bath. Add thionyl chloride (1.1 equivalents) dropwise via the dropping funnel, maintaining the temperature below 5 °C.
- **Reaction Conditions:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- **Work-up and Purification:** Carefully quench the reaction by slowly adding it to ice-water. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by recrystallization from a suitable solvent system (e.g., hexanes/ethyl acetate) to yield pure **(3,4-dimethylphenyl)methanesulfonyl chloride**.

Applications in Drug Development and Organic Synthesis

(3,4-Dimethylphenyl)methanesulfonyl chloride is a versatile reagent employed in the synthesis of various biologically active molecules. Its primary application lies in the introduction of the (3,4-dimethylphenyl)methanesulfonyl moiety into a target molecule.

Case Study: Synthesis of a Kinase Inhibitor Intermediate

A common application is in the synthesis of sulfonamide-based kinase inhibitors. The (3,4-dimethylphenyl) group can form favorable hydrophobic interactions within the kinase's active site, enhancing binding affinity and selectivity.



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Caption: General reaction scheme for sulfonamide synthesis.

Safety and Handling

(3,4-Dimethylphenyl)methanesulfonyl chloride is a corrosive and moisture-sensitive compound. It is essential to handle it with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. All manipulations should be performed in a well-ventilated fume hood.

- In case of skin contact: Immediately wash with copious amounts of water.
- In case of eye contact: Flush with water for at least 15 minutes and seek immediate medical attention.
- In case of inhalation: Move to fresh air. If breathing is difficult, administer oxygen and seek medical attention.
- Storage: Store in a cool, dry place, away from moisture, in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon).

Conclusion

(3,4-Dimethylphenyl)methanesulfonyl chloride is a valuable and versatile reagent in the modern synthetic chemist's toolbox. Its straightforward synthesis and the useful properties of the (3,4-dimethylphenyl)methanesulfonyl group make it an important building block in the creation of complex molecules, particularly in the pursuit of novel therapeutic agents. A thorough understanding of its synthesis, properties, and handling is crucial for its effective and safe utilization in research and development.

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